

Chloroneb application on commercial turf and ornamentals

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Compound Focus: Chloroneb

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Chloroneb Application Profile

The table below summarizes key data on **Chloroneb**'s properties and historical uses, synthesized from the available literature.

Aspect	Details
Chemical Name	1,4-dichloro-2,5-dimethoxybenzene [1]
Pesticide Type	Fungicide [1]
Historical Status	Obsolete seed treatment; Not approved under current EU regulations [1]
Mode of Action	Systemic, absorbed via roots; Lipid peroxidation inhibitor; FRAC Code 14 [1] [2]

Aspect	Details
Example Target Pests	Snow mold, Blights, Brown patch, Damping-off [1]
Example Applications	Turf, Ornamentals, Soybeans, Cotton, Beans [1]
Topical Action	Contact/Protectant (remains on plant surface) [2]
Solubility in Water	8 mg/L (Low) [1]
Vapour Pressure	400 mPa (Highly volatile) [1]
Soil DT ₅₀	130 days (Persistent) [1]

Experimental Application and Evaluation Protocols

For research purposes, such as studying the evolution of fungicide efficacy or resistance, the following protocols can be referenced.

Protocol 1: Turf Disease Management Trial

This protocol outlines a field-based approach for evaluating fungicide efficacy against turf diseases.

- **1. Experimental Design**
 - **Site Selection:** Choose a turfgrass area with a known history of the target disease (e.g., brown patch) or establish one through artificial inoculation [2].
 - **Layout:** Use a Randomized Complete Block Design (RCBD) with a minimum of four replications per treatment to account for field variability.
 - **Treatments:** Include:
 - **Test Product:** **Chloroneb** formulation (e.g., Terraneb SP) [1] [2].
 - **Standard Comparison:** A registered contact fungicide with a different FRAC code (e.g., Chlorothalonil, FRAC M5) for comparison [2].
 - **Induced Control:** A tank-mix of **Chloroneb** with a penetrant systemic fungicide from a different FRAC group to model resistance management [2].

- **Negative Control:** An untreated plot.

- **2. Application Procedures**

- **Formulation:** **Chloroneb** was historically available as wettable powders, flowable concentrates, and seed treatments [1].
- **Calibration:** Calibrate the sprayer to deliver a volume of **2-4 gallons per 1000 sq. ft.** using flat-fan nozzles for uniform coverage, critical for contact fungicides [2].
- **Adjuvants:** Based on general practice for contact fungicides, a non-ionic surfactant could be added at 0.25% v/v to improve adhesion and spread on waxy turf foliage [3].
- **Timing & Intervals:** Apply preventatively at disease onset. For contact fungicides like **Chloroneb**, short application intervals of **7 to 14 days** are typical due to degradation from UV light, irrigation, and mowing [2].

- **3. Data Collection and Efficacy Assessment**

- **Disease Severity:** Rate each plot weekly using a standardized percent area affected scale (e.g., 0-100%).
- **Phytotoxicity:** Record any visual damage to the turfgrass (stunting, chlorosis, necrosis) on a 0-9 scale.
- **Turf Quality:** Assess overall quality based on color, density, and uniformity on a scale of 1-9 (where 9 is best).

Protocol 2: In-Vitro Fungicide Resistance Screening

This lab-based protocol assesses the potential for resistance development in fungal pathogens.

- **1. Media Preparation**

- Prepare Potato Dextrose Agar (PDA) media.
- Amend the media with **Chloroneb** to create a discriminatory dose. Testing a range of concentrations (e.g., 0, 1, 5, 10, 50 µg a.i./mL) is necessary to establish a baseline EC₅₀ (effective concentration to inhibit 50% of growth) [2].

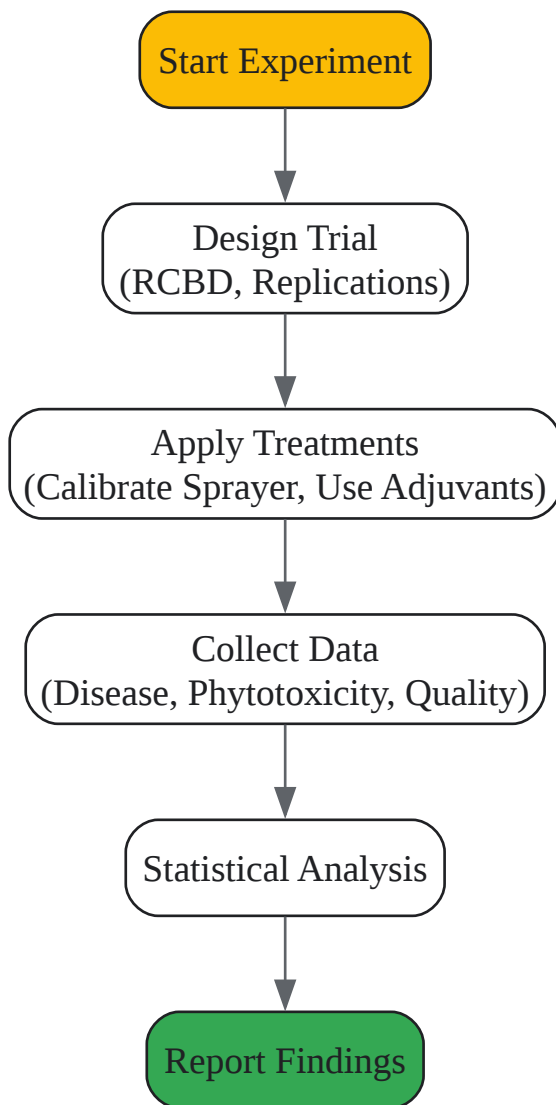
- **2. Fungal Isolate Preparation**

- Obtain purified isolates of the target pathogen (e.g., *Sclerotinia homoeocarpa* for dollar spot).
- Transfer mycelial plugs from the actively growing margin of a parent colony onto the amended and non-amended (control) plates [2].

- **3. Incubation and Measurement**

- Incubate plates at the optimum temperature for the pathogen.
- Measure the radial growth (colony diameter) of the fungus at 24-hour intervals until the control plate is fully colonized.
- **Calculation:** Calculate the percent growth inhibition for each concentration compared to the control.

The experimental workflow for these protocols is summarized in the diagram below.



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Research and Regulatory Considerations

When conducting research with obsolete pesticides, several critical factors must be considered.

- **Resistance Management: Chloroneb** belongs to FRAC group 14 (Aromatic Hydrocarbons) [2]. As a single-site mode of action fungicide, it is considered at risk for resistance development [2]. Historical guidelines indicate that to delay resistance, it should be rotated or mixed with fungicides from different FRAC groups (e.g., MBCs, QoIs, or multi-site contact fungicides like Chlorothalonil) and not used exclusively [2].
- **Environmental and Safety Profile:** Older studies classify **Chloroneb** as having low to moderate toxicity to mammals, birds, and fish, but it is a skin and eye irritant [1]. Its environmental profile is marked by **high volatility**, posing a drift risk, and **high persistence** in soil (DT₅₀ of 130 days), meaning it can remain in the environment long after application [1].
- **The Shift to Biopesticides:** Current scientific literature emphasizes a strong trend towards replacing synthetic pesticides with **biopesticides**—natural substances derived from plants, bacteria, and fungi [4]. This shift is driven by concerns about the environmental impact and human health effects of conventional pesticides, supporting the need for more sustainable Integrated Pest Management (IPM) strategies [5] [4].

Reference List

- *University of Hertfordshire PPDB: **Chloroneb***. (2019). Includes data on chemistry, environmental fate, and toxicity. [Link]
- *University of Massachusetts Extension: Characteristics of Turf Fungicides*. Provides information on fungicide categories, modes of action, and resistance management. [Link]
- *Beyond Pesticides: New Commercial Pesticide Toxicity Analysis*. (2021). Discusses the classification of Highly Hazardous Pesticides (HHPs) and the need for safer alternatives. [Link]
- *PMC: Pesticides vs. Biopesticides: From Pest Management to Toxicity*. (2023). A review article comparing the impact of synthetic pesticides and biopesticides. [Link]

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References

1. Chloroneb [sitem.herts.ac.uk]
2. Characteristics of turf fungicides [umass.edu]

3. US Turf And Ornamental Adjuvants in the Real World: 5 Uses You'll... [linkedin.com]

4. Pesticides vs. Biopesticides: From Pest Management to ... [pmc.ncbi.nlm.nih.gov]

5. New Commercial Pesticide Toxicity Analysis Highlights ... [beyondpesticides.org]

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